

improving the light fastness of C.I. Acid Brown 75 on wool

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Compound of Interest

Compound Name: C.I. Acid brown 75

Cat. No.: B14471230

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Technical Support Center: C.I. Acid Brown 75

Welcome to the technical support center for **C.I. Acid Brown 75**. This resource provides researchers and scientists with in-depth troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to address challenges related to the light fastness of **C.I. Acid Brown 75** on wool fibers.

Frequently Asked Questions (FAQs)

Q1: What is **C.I. Acid Brown 75** and why is its light fastness a concern?

C.I. Acid Brown 75 is a pre-metallized acid dye, meaning its molecular structure incorporates a metal ion (typically chromium) chelated within the dye molecule.^[1] This structure inherently provides good to excellent light and wet fastness properties compared to non-metallized dyes.^{[1][2]} It is a trisazo dye used for dyeing protein fibers like wool and polyamide, as well as leather.^{[3][4]}

However, for high-performance applications such as automotive textiles or upholstery, where materials are subjected to prolonged and intense light exposure, even the good fastness of a standard pre-metallized dye may not be sufficient.^[1] Ensuring the highest possible light fastness is critical to prevent fading and color change over the product's lifespan.

Q2: My wool samples dyed with **C.I. Acid Brown 75** are showing lower-than-expected light fastness. What are the common causes?

Several factors during and after the dyeing process can lead to suboptimal light fastness:

- **Improper pH Control:** Acid dyes require a specific acidic pH range to ensure proper exhaustion and fixation onto the wool fiber. An incorrect pH can lead to poor dye-fiber bonding.[5]
- **Presence of Unfixed Dye:** Insufficient rinsing and soaping after dyeing can leave hydrolyzed or unfixed dye molecules on the fiber surface.[6][7] This "floating color" has very poor light fastness and will fade quickly, impacting the overall color stability.[6]
- **Incorrect Dyeing Temperature or Time:** Not adhering to the recommended dyeing cycle can result in incomplete dye penetration and fixation.
- **Incompatible Finishing Agents:** Certain cationic softeners or other finishing agents can negatively interact with acid dyes, reducing their light fastness.[8] It is crucial to select finishing products that are compatible with pre-metallized dyes.

Q3: How can I improve the light fastness of **C.I. Acid Brown 75** through after-treatments?

Two primary after-treatment strategies can effectively enhance the light fastness of dyed wool:

- **UV Absorbers:** Applying a UV absorber in a separate after-treatment bath is a common and effective method. These compounds act as a protective shield for the dye.[7]
- **Synthetic Tannins (Syntans):** Certain synthetic tannins, particularly those based on dioxyphenylsulfone, can be used as an after-treatment.[9] They can improve light fastness, though their primary role is often to improve wet fastness and leather fullness.[9][10]

Q4: What is the mechanism by which UV absorbers protect the dye?

UV absorbers are organic molecules that preferentially absorb high-energy UV radiation (typically in the 290-400 nm range) before it can reach the dye molecules.[11][12] Upon absorbing a UV photon, the absorber molecule enters a temporary excited state. It then rapidly dissipates this absorbed energy as harmless, low-level heat, returning to its stable ground state.[13][14] This cycle can be repeated many times, effectively preventing the UV radiation from initiating the photochemical reactions that degrade the dye's chromophore.[12]

Q5: How is light fastness quantitatively measured and reported?

Light fastness is tested by exposing the dyed textile to a calibrated artificial light source that simulates natural sunlight. The most common standard is ISO 105-B02, which uses a xenon arc lamp.^[15]^[16]

The degree of fading is assessed by comparing the exposed sample to a set of eight standardized blue wool fabrics (Blue Wool Standards), numbered 1 to 8.^[17]

- Rating 1: Very poor light fastness
- Rating 8: Excellent light fastness

The light fastness rating of the sample is the number of the Blue Wool standard that exhibits a similar degree of color change.^[18] This assessment is often done visually using a Grey Scale for Color Change.^[16]^[17]

Data Presentation

The following table summarizes the expected improvement in light fastness ratings for **C.I. Acid Brown 75** on wool following various after-treatments.

Treatment	Light Fastness Rating (ISO 105-B02 Blue Wool Scale)	Notes
Control (Standard Dyeing)	4-5	Baseline fastness for a properly executed standard dyeing.
After-treatment with UV Absorber	5-6	A noticeable improvement of up to one full grade is achievable.
After-treatment with Syntan	5	A modest improvement, often used in conjunction with other goals like improving wet fastness.

Note: These values are illustrative and actual results will depend on the specific chemicals used, concentrations, and processing conditions.

Experimental Protocols

Protocol 1: After-Treatment with a UV Absorber

This protocol describes a general procedure for applying a water-soluble, benzophenone- or triazine-based UV absorber to wool dyed with **C.I. Acid Brown 75**.

- Preparation: After dyeing and thorough rinsing, prepare a fresh treatment bath.
- Bath Setup:
 - Liquor Ratio: 20:1
 - UV Absorber: 1.0 - 3.0% on weight of fiber (owf)
 - Acetic Acid (or Formic Acid): to adjust pH to 4.5 - 5.5
 - Temperature: 40°C
- Procedure:
 - Immerse the wet, dyed wool into the after-treatment bath at 40°C.
 - Raise the temperature to 70-80°C over 20 minutes.
 - Hold at this temperature for 30 minutes, ensuring gentle agitation.
 - Cool the bath down to 40°C.
 - Remove the wool, rinse thoroughly with cold water, and dry.

Protocol 2: After-Treatment with a Synthetic Tannin (Syntan)

This protocol outlines a procedure for applying a light-fastness-improving syntan.

- Preparation: After dyeing and rinsing, prepare a new treatment bath.

- Bath Setup:
 - Liquor Ratio: 20:1
 - Synthetic Tannin: 2.0 - 4.0% (owf)
 - Formic Acid: to adjust pH to 3.5 - 4.0
 - Temperature: 60°C
- Procedure:
 - Introduce the dyed wool into the bath at 60°C.
 - Raise the temperature to 80°C over 15 minutes.
 - Run for 20-30 minutes at 80°C.
 - Cool, rinse with cold water, and dry.

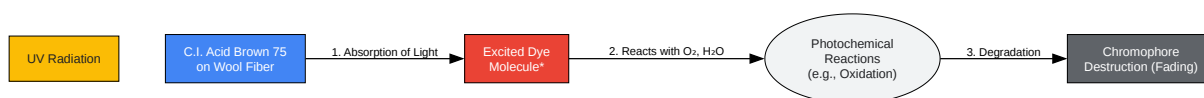
Protocol 3: Light Fastness Testing (Based on ISO 105-B02)

This protocol provides a simplified overview of the light fastness testing procedure.

- Sample Preparation:
 - Mount a specimen of the treated wool fabric onto a card.
 - Partially cover the specimen with an opaque mask to create an unexposed area for comparison.
 - Simultaneously prepare and mount the Blue Wool Standards (e.g., #4, #5, #6) in the same manner.[\[17\]](#)
- Exposure:
 - Place the mounted samples and standards into a xenon arc weathering tester.[\[15\]](#)

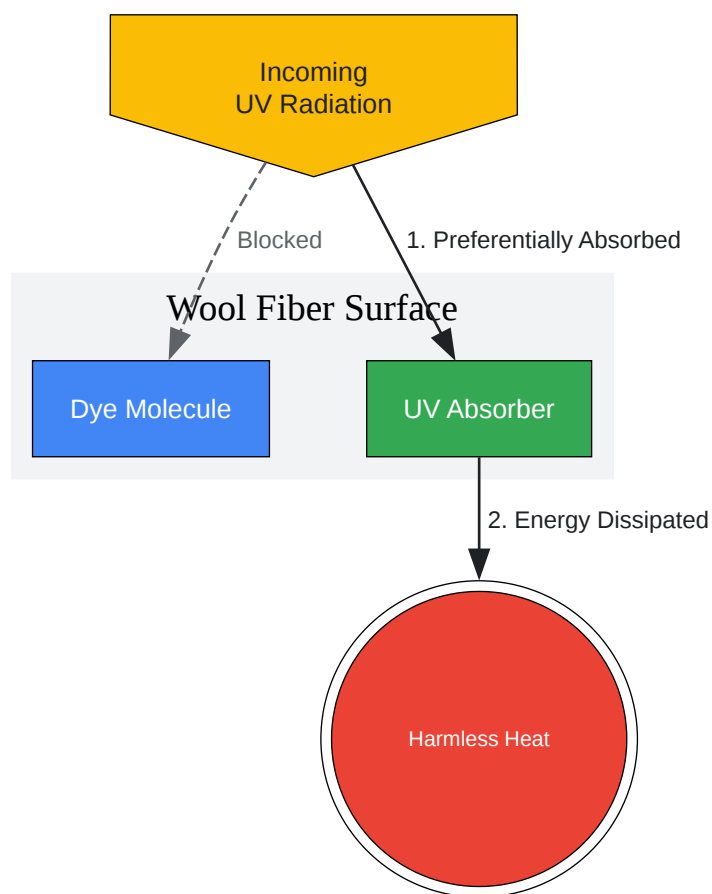
- Set the test conditions according to ISO 105-B02 (e.g., specific irradiance, temperature, and humidity).^{[15][16]}
- Evaluation:
 - Periodically inspect the samples.
 - The test ends when the color difference between the exposed and unexposed parts of the test specimen or a specific Blue Wool Standard reaches a certain level on the Grey Scale (e.g., Grade 4).^{[16][17]}
 - Compare the fading of the test specimen to the fading of the Blue Wool Standards. The light fastness rating corresponds to the Blue Wool Standard number that shows the most similar fading.^[18]

Visualizations: Mechanisms and Workflows



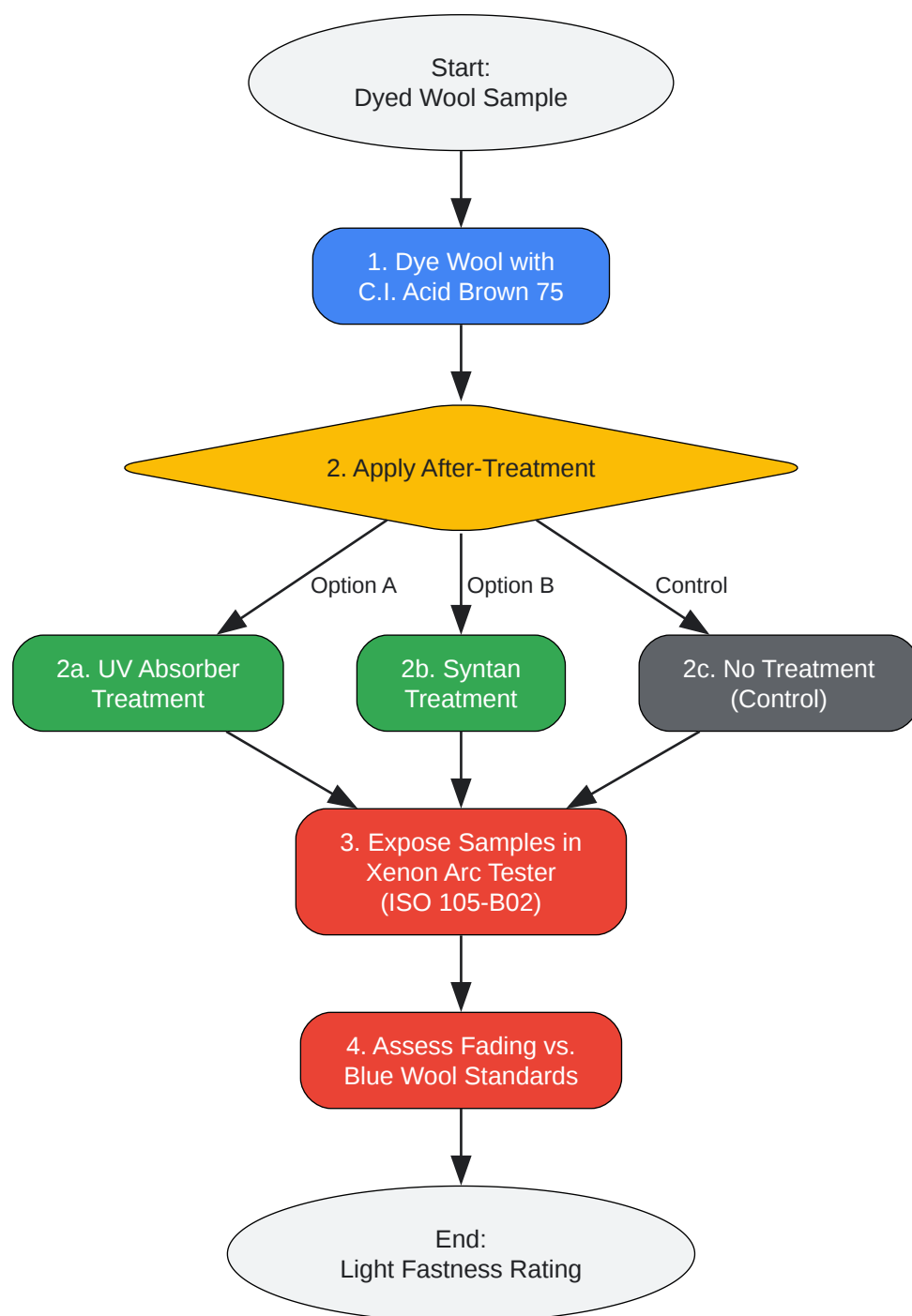
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Caption: General mechanism of dye photodegradation.



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Caption: Protective mechanism of a UV absorber on a dyed fiber.



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Caption: Experimental workflow for improving and testing light fastness.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. China Acid Brown 75 Manufacturers, Suppliers, Factory - Free Sample - COLOR BLOOM [colorbloomdyes.com]
- 5. textilelearner.net [textilelearner.net]
- 6. What about poor color fastness? These factors and the solutions you need to know [boshitex.com]
- 7. How to improve the light fastness of textiles? [utstesters.com]
- 8. How to improve color fastness? - Dyeing-pedia - Hangzhou Tiankun Chem Co.,Ltd [china-dyestuff.com]
- 9. Synthetic tannins - Leather chemicals manufacturer | Syn-Bios SpA [synbios.com]
- 10. Synthetic tannins – IDEA ALCHEMICA S.R.L. [ideaalchemica.com]
- 11. additivesforpolymer.com [additivesforpolymer.com]
- 12. The Science Behind Triazine UV Absorbers and Their Efficiency - Sarex Fine [sarex.com]
- 13. nbinno.com [nbinno.com]
- 14. The Science of Stability: How UV Absorbers Extend Material Performance | Chitec Technology Co., Ltd. [chitec.com]
- 15. ISO 105-B02 Colour Fastness of Textiles - Light Fastness Tester-gester-instruments.com [gester-instruments.com]
- 16. ISO 105-B02 | Q-Lab [q-lab.com]
- 17. atlas-mts.com.br [atlas-mts.com.br]
- 18. Colour fastness to artificial light according to SS-EN ISO 105-B02 | RISE [ri.se]

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